

Application Notes and Protocols for Tas-117

Sensitivity Screening

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Compound of Interest

Compound Name: Tas-117
CAS No.: 1402602-94-1
Cat. No.: B611162

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Introduction

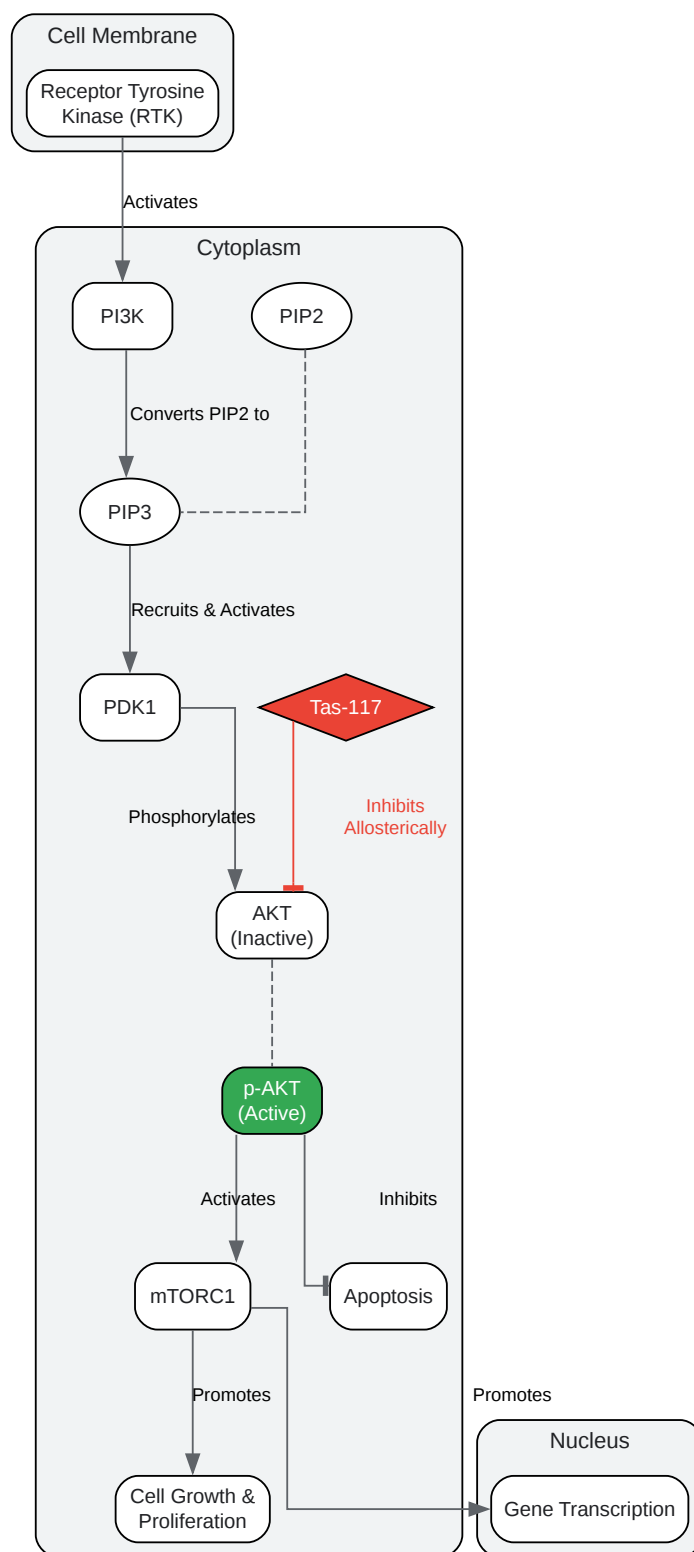
Tas-117 (also known as Pifusertib) is a potent and selective, orally available, allosteric inhibitor of all three AKT isoforms (AKT1, AKT2, and AKT3).[1][2][3] The PI3K/AKT/mTOR pathway is a critical signaling cascade that regulates fundamental cellular processes, including cell growth, proliferation, survival, and metabolism.[2] Aberrations in this pathway are among the most common molecular drivers in human cancers, making AKT a compelling therapeutic target.[2][3] **Tas-117's** non-ATP-competitive, allosteric mechanism of inhibition confers high selectivity, minimizing off-target kinase effects.[1][2]

These application notes provide a comprehensive framework for assessing the sensitivity of cancer cell lines to **Tas-117**. The protocols detailed herein describe methods to determine cell viability (IC50), quantify apoptosis, and confirm the on-target mechanism of action through Western blot analysis of downstream AKT pathway components. This multi-assay approach enables researchers to identify sensitive cell lines, investigate mechanisms of resistance, and discover potential predictive biomarkers.

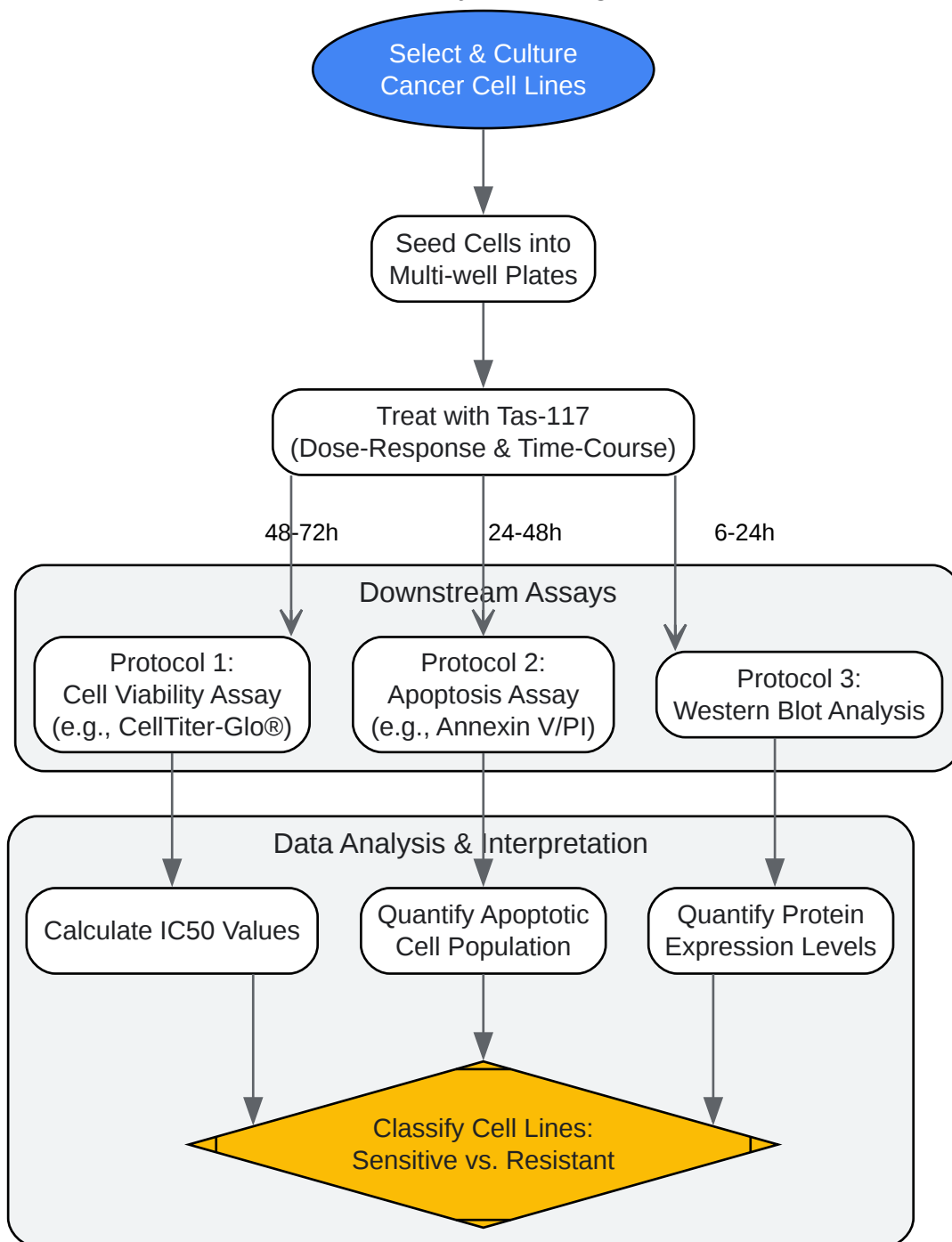
Mechanism of Action of Tas-117

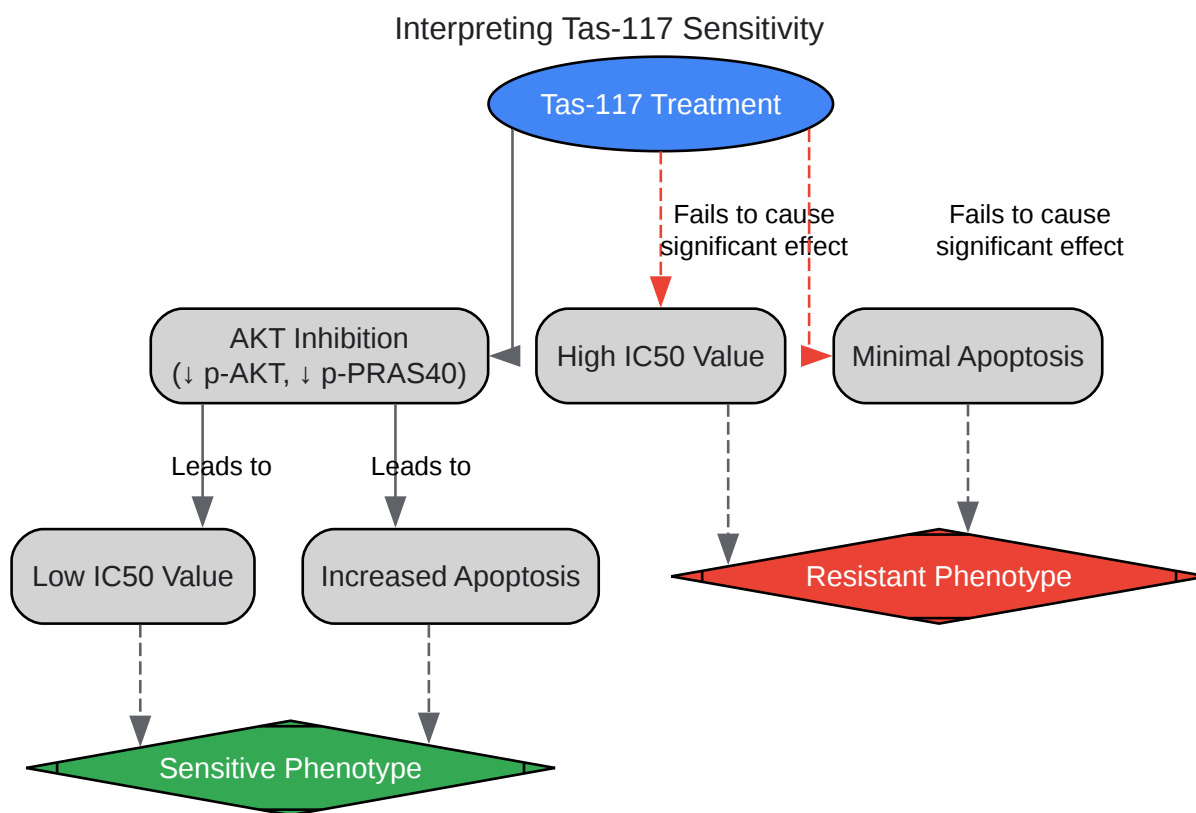
Tas-117 binds to an allosteric site on the AKT protein, preventing the conformational changes necessary for its activation and phosphorylation.^[4] This blockade of AKT signaling leads to the dephosphorylation and/or inhibition of downstream effector proteins, such as PRAS40, which ultimately results in cell cycle arrest and apoptosis in susceptible cancer cells.^[4]^[5] The diagram below illustrates the central role of AKT in the signaling pathway and the inhibitory action of **Tas-117**.

Tas-117 Mechanism of Action in the PI3K/AKT Pathway



Tas-117 Sensitivity Screening Workflow





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